

Lokysterolamine B: A Marine-Derived Steroidal Alkaloid

Author: BenchChem Technical Support Team. Date: December 2025



A Technical Guide for Researchers and Drug Development Professionals

Lokysterolamine B, also known as N,N-Dimethylplakinamine A, is a steroidal alkaloid that has attracted interest within the scientific community for its potential therapeutic applications.[1][2] This document provides a comprehensive overview of its biological source, physicochemical properties, and reported biological activities, along with generalized experimental protocols for its study.

Biological Source

Lokysterolamine B is a natural product isolated from the marine sponge of the genus Corticium.[2][3] Specifically, it was first identified in an Indonesian specimen of Corticium sp.[3] Marine sponges are a well-documented source of structurally diverse and biologically active secondary metabolites.

Physicochemical Properties

The fundamental chemical and physical characteristics of **Lokysterolamine B** are summarized below. Proper handling and storage are crucial for maintaining the integrity of the compound.



| Property | Value | Reference |
|--------------------|--------------------------|-----------|
| Molecular Formula | C31H50N2O | |
| Molecular Weight | 466.7 g/mol | |
| CAS Number | 159934-14-2 | |
| Appearance | Solid powder | [1] |
| Solubility | Soluble in DMSO | |
| Short-Term Storage | 0 - 4 °C (days to weeks) | [4] |
| Long-Term Storage | -20 °C (months to years) | [4] |

Biological Activity

Lokysterolamine B belongs to the plakinamine class of alkaloids, which are noted for their antimicrobial and cytotoxic activities.[5][6] While specific quantitative data for **Lokysterolamine B** is limited in publicly available literature, its reported activities and the activities of closely related plakinamines suggest its potential as a lead compound for drug discovery.[1][6]

Cytotoxic Activity

In vitro studies have demonstrated that **Lokysterolamine B** exhibits inhibitory effects against a variety of human cancer cell lines.[1][6]



| Cell Line | Cancer Type | Reported Activity |
|-----------|-------------------------------|--|
| P-388 | Mouse Lymphoid Neoplasm | Activity reported, but specific IC50 values are not publicly available.[1] |
| A-549 | Human Lung Carcinoma | Activity reported, but specific IC50 values are not publicly available.[1] |
| HT-29 | Human Colon Adenocarcinoma | Activity reported, but specific IC50 values are not publicly available.[1] |
| MEL-28 | Human Melanoma | Activity reported, but specific IC50 values are not publicly available.[6] |

Antimicrobial and Antifungal Activity

Lokysterolamine B has also shown activity against bacterial and fungal pathogens.[1][6]

| Organism | Туре | Reported Activity |
|-------------------|-------------------------|---|
| Bacillus subtilis | Gram-positive bacterium | Activity reported, but specific MIC values are not publicly available.[1] |
| Candida albicans | Fungus (Yeast) | Activity reported, but specific MIC values are not publicly available.[1] |

The broader plakinamine family of alkaloids is particularly recognized for its activity against Mycobacterium tuberculosis.[5][7] Although specific data for **Lokysterolamine B** is not available, the following table provides context from related compounds.



| Compound | Mycobacterium tuberculosis Strain | MIC (μg/mL) |
|---------------|--------------------------------------|-------------|
| Plakinamine L | H37Ra | 3.6 |
| Plakinamine M | H37Ra | 15.8 |
| Plakinamine P | CDC1551 | 1.8 |

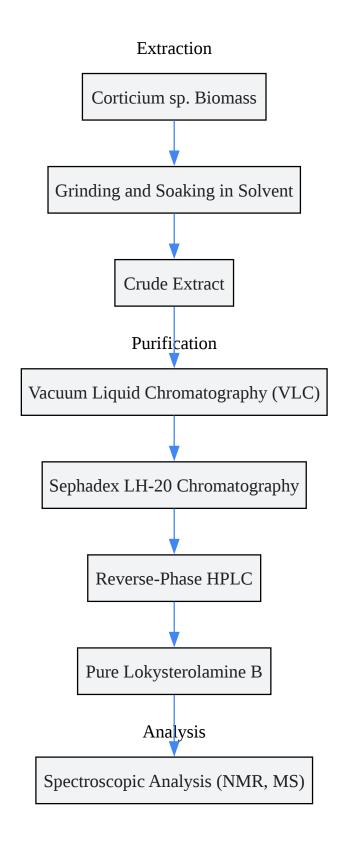
Experimental Protocols

The following sections detail generalized methodologies for the extraction, purification, and initial biological screening of **Lokysterolamine B**, based on protocols for similar marine natural products.[2][4]

Extraction and Purification

The isolation of **Lokysterolamine B** from its source organism, Corticium sp., involves a multistep process of extraction and chromatographic separation.[2]





Click to download full resolution via product page

Workflow for the extraction and purification of Lokysterolamine B.



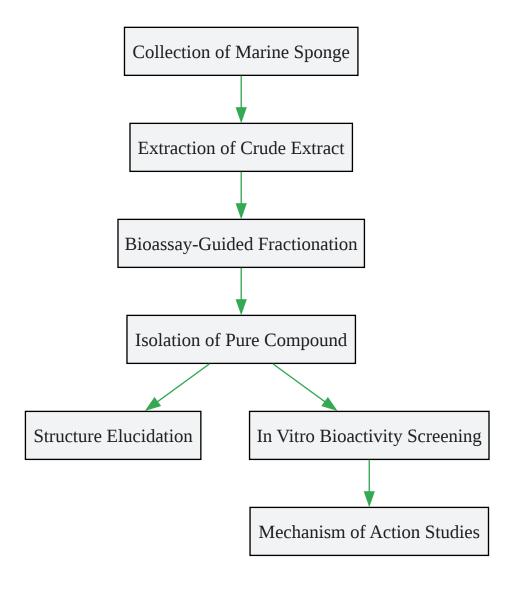
Protocol Details:

- Extraction: The sponge biomass is ground and extracted with an organic solvent. The resulting crude extract is then partitioned to isolate the alkaloid fraction.
- Vacuum Liquid Chromatography (VLC): The crude alkaloid fraction is subjected to VLC on silica gel to perform an initial separation.[2]
- Sephadex LH-20 Chromatography: Fractions of interest from VLC are further purified using size-exclusion chromatography on a Sephadex LH-20 column.[2]
- Reverse-Phase HPLC: The final purification is typically achieved using semi-preparative reverse-phase high-performance liquid chromatography (HPLC) to yield pure Lokysterolamine B.[2]
- Structure Elucidation: The structure of the isolated compound is confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).[2][3]

Bioactivity Screening Workflow

A generalized workflow for the discovery and initial biological screening of marine natural products like **Lokysterolamine B** is presented below.[6]





Click to download full resolution via product page

Generalized workflow for marine natural product discovery.

Cell-Based Assay Protocol (e.g., Cytotoxicity Assay):[4]

- Cell Culture: The desired cancer cell line is cultured in the appropriate growth medium in a humidified incubator at 37°C with 5% CO₂.
- Seeding: Cells are seeded into 96-well plates at a predetermined density and allowed to adhere overnight.
- Treatment: Serial dilutions of a **Lokysterolamine B** stock solution (typically in DMSO) are prepared in cell culture medium. The cells are then treated with these dilutions. A vehicle



control (DMSO) is included.

- Incubation: The treated plates are incubated for a specified period (e.g., 48-72 hours).
- Viability Assessment: Cell viability is assessed using a suitable assay, such as the MTT or resazurin assay.
- Data Analysis: The concentration of Lokysterolamine B that inhibits cell growth by 50% (IC₅₀) is calculated from the dose-response curve.

Signaling Pathways

The precise molecular targets and signaling pathways through which **Lokysterolamine B** exerts its cytotoxic effects have not yet been fully elucidated and remain an area for further investigation.[6] For its potential antimicrobial activity against Mycobacterium tuberculosis, it is hypothesized that, like other plakinamines, it may interfere with the cholesterol catabolism pathway, which is crucial for the bacterium's survival.[6]

Conclusion

Lokysterolamine B is a marine-derived steroidal alkaloid with promising, yet underexplored, biological activities. While its biological source is well-defined, further research is needed to quantify its bioactivity, elucidate its mechanisms of action, and explore its full therapeutic potential. The protocols and data presented in this guide serve as a foundation for researchers and drug development professionals interested in investigating this intriguing natural product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]



- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Lokysterolamine B: A Marine-Derived Steroidal Alkaloid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15588660#what-is-the-biological-source-of-lokysterolamine-b]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com